

safe handling and storage procedures for 5-Iodoisobenzofuran-1,3-dione

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Compound of Interest

Compound Name: 5-Iodoisobenzofuran-1,3-dione

Cat. No.: B3050752

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Technical Support Center: 5-Iodoisobenzofuran-1,3-dione

Welcome to the technical support center for **5-Iodoisobenzofuran-1,3-dione** (CAS No: 28418-89-5). This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling and storage of this compound. The following information is structured to address common questions and potential issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **5-Iodoisobenzofuran-1,3-dione**?

A1: **5-Iodoisobenzofuran-1,3-dione** is classified as a hazardous substance. The primary hazards include:

- **Toxicity:** It is toxic if swallowed, in contact with skin, or if inhaled.
- **Corrosivity:** It can cause severe skin burns and eye damage.

The signal word for this chemical is "Danger". It is crucial to handle this compound with appropriate personal protective equipment (PPE) and in a well-ventilated area.

Q2: What are the immediate first aid measures in case of exposure?

A2: In the event of an exposure, immediate action is critical.

- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- If on Skin: Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap.[\[2\]](#) Seek medical attention if irritation persists.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.[\[2\]](#)
- If Inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. Seek immediate medical attention.[\[2\]](#)

Q3: How should I properly store **5-Iodoisobenzofuran-1,3-dione**?

A3: Proper storage is essential to maintain the stability and integrity of the compound while ensuring safety. Store **5-Iodoisobenzofuran-1,3-dione** under the following conditions:

- Atmosphere: Under an inert atmosphere (e.g., argon or nitrogen).[\[3\]](#)
- Light: Keep in a dark place as it may be sensitive to light.[\[3\]](#)[\[4\]](#)
- Temperature: Store at room temperature.[\[3\]](#)
- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[2\]](#)[\[5\]](#)

Q4: Can I handle this compound on an open bench?

A4: No. Due to its toxicity upon inhalation, all handling of **5-Iodoisobenzofuran-1,3-dione** should be conducted in a well-ventilated laboratory environment, preferably within a chemical fume hood.[\[4\]](#)[\[6\]](#)

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Compound has changed color (darkened).	Exposure to light or air.	The compound is relatively stable at room temperature but may not be stable to light and heat. [4] Discard the material according to institutional protocols and obtain a fresh batch. Ensure future storage is in a dark, inert environment.
Inconsistent experimental results.	Compound degradation due to improper storage.	Verify storage conditions (inert atmosphere, protection from light). If degradation is suspected, it is recommended to use a fresh vial of the compound.
Spill of solid material.	Accidental mishandling.	Evacuate the area. Wear appropriate PPE, including respiratory protection. Gently sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. [5] Clean the spill area with an appropriate solvent and decontaminate all surfaces.

Physical and Chemical Properties

Property	Value
Chemical Formula	$C_8H_3IO_3$ [7]
Molecular Weight	274.01 g/mol [7]
Appearance	Dark red crystal or solid [4]
Melting Point	Approximately 252-253 °C [4]
Purity	Typically $\geq 98\%$

Experimental Protocol: Safe Handling and Storage Workflow

This protocol outlines the essential steps for safely handling and storing **5-Iodoisobenzofuran-1,3-dione** in a laboratory setting.

1. Pre-Handling Preparation: 1.1. Risk Assessment: Conduct a thorough risk assessment for the planned experiment. 1.2. PPE: Don the required Personal Protective Equipment (PPE):

- Chemical-resistant gloves (e.g., nitrile).
 - Safety goggles and a face shield. [8][9]
 - A lab coat or chemical-resistant apron.
 - Closed-toe shoes.
- 1.3. Ventilation: Ensure a certified chemical fume hood is operational.

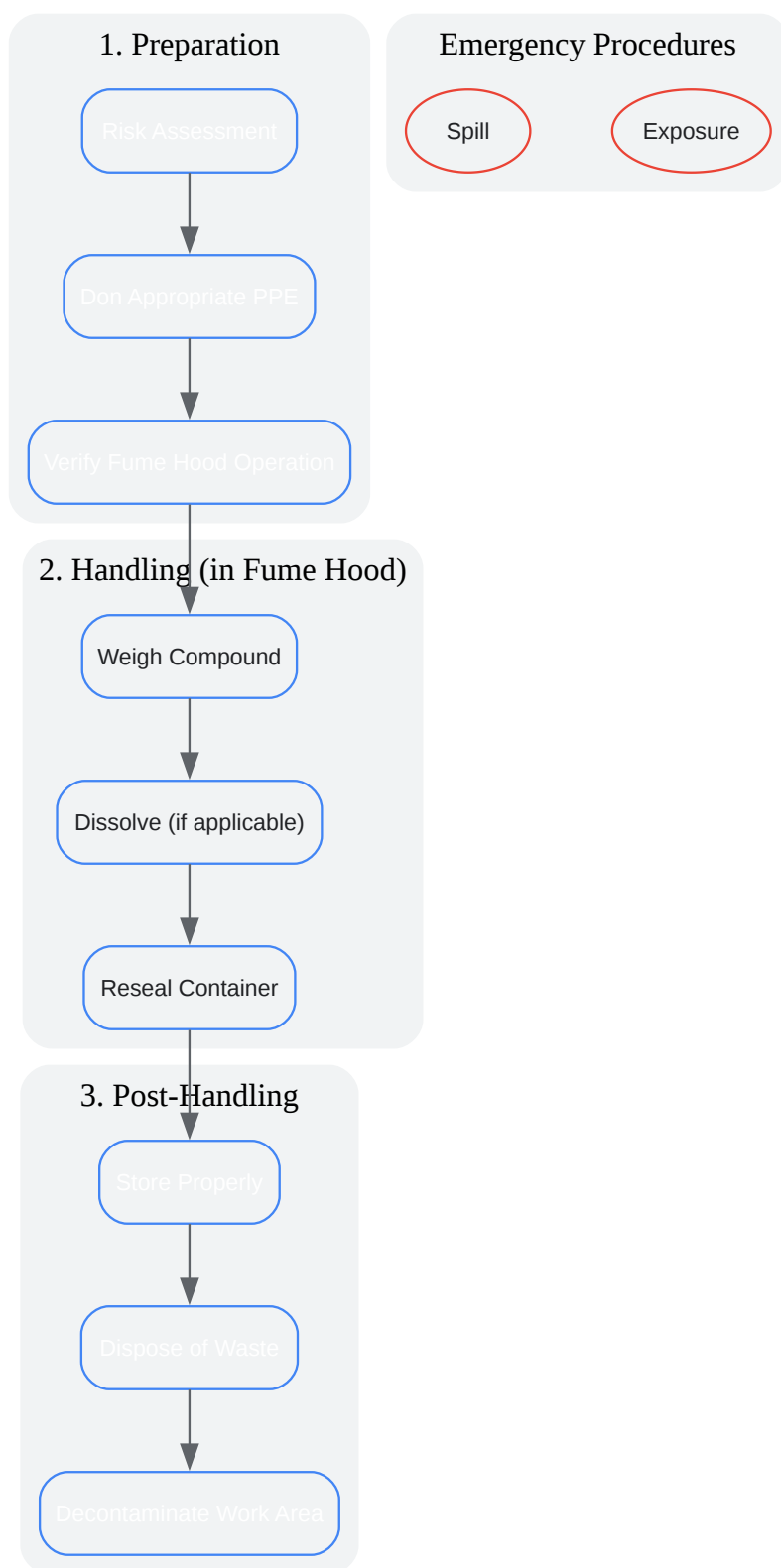
2. Handling Procedure (in a Chemical Fume Hood): 2.1. Inert Atmosphere: If the container is sealed under an inert atmosphere, allow it to reach room temperature before opening to prevent condensation. 2.2. Weighing: Carefully weigh the desired amount of the solid compound. Avoid creating dust. Use a spatula for transfers. 2.3. Dissolving: If dissolving, add the solvent to the solid slowly. The compound is soluble in organic solvents like dichloromethane and chloroform. [4] 2.4. Container Sealing: After use, securely seal the container, preferably flushing with an inert gas before closing.

3. Storage: 3.1. Immediate Storage: Return the container to its designated storage location immediately after use. 3.2. Storage Conditions: Store in a cool, dry, and dark place under an inert atmosphere. [3]

4. Waste Disposal: 4.1. Collection: Collect all waste containing **5-Iodoisobenzofuran-1,3-dione** in a designated, labeled, and sealed waste container. 4.2. Disposal: Dispose of the chemical waste in accordance with local, state, and federal regulations.^{[1][2][4]} Do not discharge into the environment.^[4]

5. Emergency Procedures: 5.1. Spill: In case of a spill, follow the troubleshooting guide above. 5.2. Exposure: In case of personal exposure, follow the first aid measures outlined in the FAQs.

Workflow Diagram



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Caption: Safe handling and storage workflow for **5-Iodoisobenzofuran-1,3-dione**.

References

- **5-Iodoisobenzofuran-1,3-dione** - ChemBK.[Link]
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